

MS059 versus MS049

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Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

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Profile of MS049

MS049 is a recognized chemical probe developed by the Structural Genomics Consortium (SGC) in collaboration with the Icahn School of Medicine at Mount Sinai [1]. It is a potent and selective inhibitor of two specific protein arginine methyltransferases (PRMTs), PRMT4 and PRMT6 [2] [1]. The table below summarizes its key characteristics:

Property	Description
Primary Targets	PRMT4 (IC ₅₀ : 34 nM), PRMT6 (IC ₅₀ : 43 nM) [2]
Key Activity	Potent, selective, and cell-active dual inhibitor of PRMT4 and PRMT6 [2] [1]
Molecular Formula	C ₁₅ H ₂₄ N ₂ O (Freebase) [1]
Molecular Weight	248.2 g/mol (Freebase) [1]
CAS Number	2095432-59-8 (Dihydrochloride salt) [2]
Selectivity	Highly selective for PRMT4/6 over a wide range of other epigenetic targets (other PRMTs, PKMTs, DNMTs, etc.) [2]

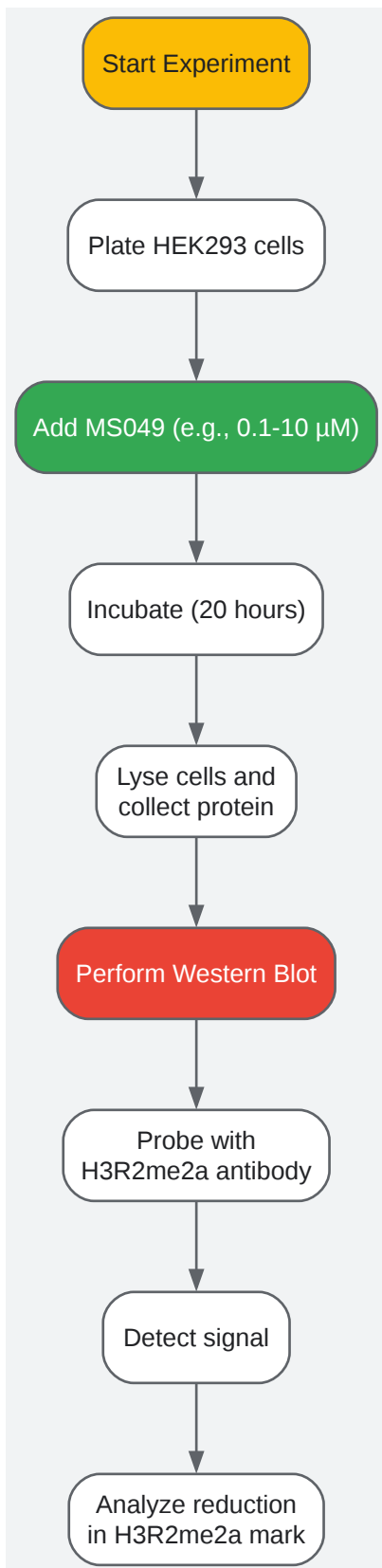
Property	Description
Negative Control	MS049N is available for use as a negative control compound [1]

Experimental Data & Protocols for MS049

The biological activity of **MS049** has been demonstrated in various experimental settings. The following table outlines key experimental findings and the protocols used to obtain them.

Assay Type	Cell Line / Model	Tested Concentrations	Incubation Duration	Key Experimental Results
Western Blot Analysis [2]	HEK293 cells	0.1, 1, 10 μ M	20 hours	Decreased H3R2me2a mark ($IC_{50} = 0.97 \pm 0.05 \mu$ M)
Western Blot Analysis [2]	HEK293 cells	0.1, 1, 10, 100 μ M	72 hours	Decreased Med12 asymmetric arginine dimethylation (Med12-Rme2a, $IC_{50} = 1.4 \pm 0.1 \mu$ M)

The experimental workflow for using **MS049** in a cell-based assay to detect changes in histone methylation marks can be visualized as follows:



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PRMT Inhibition in Cancer Research Context

Research in related areas underscores the therapeutic potential of PRMT inhibition:

- **Differentiation Therapy:** Inhibition of a different PRMT (PRMT1) by the compound **MS023** has been shown to induce differentiation in colon cancer cells, suggesting that modulating arginine methylation is a viable strategy for cancer therapy [3].
- **Screening Methods:** Organoid-based screening platforms, like the one cited, are used to identify epigenetic regulators (including PRMT inhibitors) that affect intestinal stem cell biology and cancer growth [4].

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References

1. MS049 A chemical probe for PRMT4 and PRMT6 [thesgc.org]
2. | PRMT4 and PRMT6 inhibitor | CAS 2095432-59-8 | Buy... MS 049 [invivochem.com]
3. PRMT1 inhibition induces differentiation of colon cancer cells [nature.com]
4. A Semi-automated Organoid Screening Method Demonstrates ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [MS059 versus MS049]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536357#ms059-versus-ms049>]

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